

Hyperoside: A Technical Guide to Natural Sources, Plant Extraction, and Biological Activity

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Compound of Interest

Compound Name: *Erioside*

Cat. No.: *B3029706*

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Introduction

Hyperoside, a flavonoid glycoside (quercetin-3-O- β -D-galactoside), is a natural compound of significant interest to the pharmaceutical and nutraceutical industries. Exhibiting a range of biological activities, including anti-inflammatory, antioxidant, and neuroprotective effects, hyperoside is a promising candidate for drug development. This technical guide provides an in-depth overview of the primary natural sources of hyperoside, detailed protocols for its extraction and purification from plant matrices, and an exploration of its molecular mechanisms of action, with a focus on key signaling pathways.

Natural Sources of Hyperoside

Hyperoside is widely distributed throughout the plant kingdom. It is particularly abundant in species within the Hypericaceae, Rosaceae, Lamiaceae, and Polygonaceae families. The concentration of hyperoside can vary significantly depending on the plant species, the part of the plant used, and the geographical location and growing conditions. A summary of notable plant sources and their reported hyperoside content is presented in Table 1.

Table 1: Natural Plant Sources of Hyperoside and Reported Content

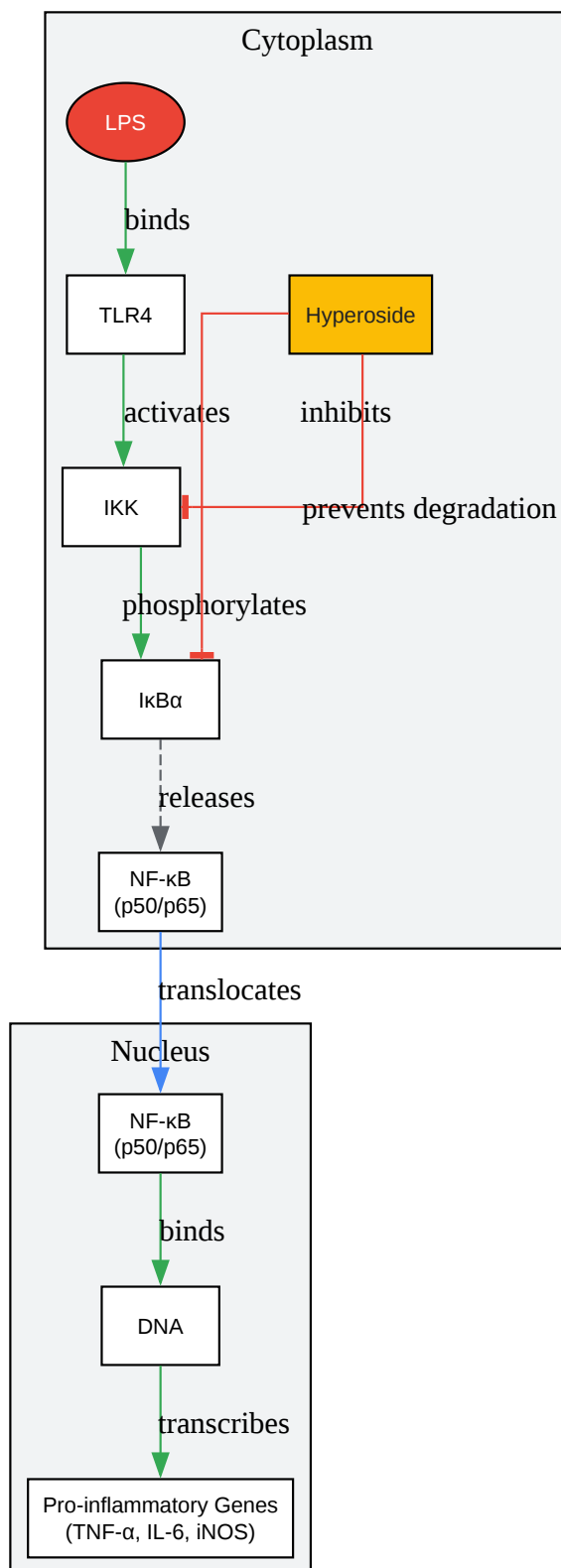
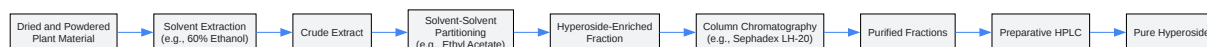
Plant Species	Family	Plant Part	Hyperoside Content (mg/g dry weight unless otherwise specified)
Hypericum perforatum (St. John's Wort)	Hypericaceae	Aerial parts	4.6 - 4.9 ^[1]
Crataegus pinnatifida (Hawthorn)	Rosaceae	Buds	0.85 - 2.7 ^[1]
Cuscuta chinensis	Convolvulaceae	Seeds	2.79 - 6.502 ^[1]
Geranium robertianum	Geraniaceae	Dried herb	0.0364 ^[1]
Zanthoxylum bungeanum	Rutaceae	Leaves	65.6 (in purified extract) ^[2]
Albizia julibrissin (Mimosa)	Fabaceae	Foliage	8.3 (0.83%) ^[3]
Drosera rotundifolia	Droseraceae	Whole plant	Not specified ^[4]
Prunella vulgaris	Lamiaceae	Whole plant	Not specified ^[4]
Rumex acetosella	Polygonaceae	Whole plant	Not specified ^[4]
Camptotheca acuminata	Nyssaceae	Not specified	Not specified ^[4]

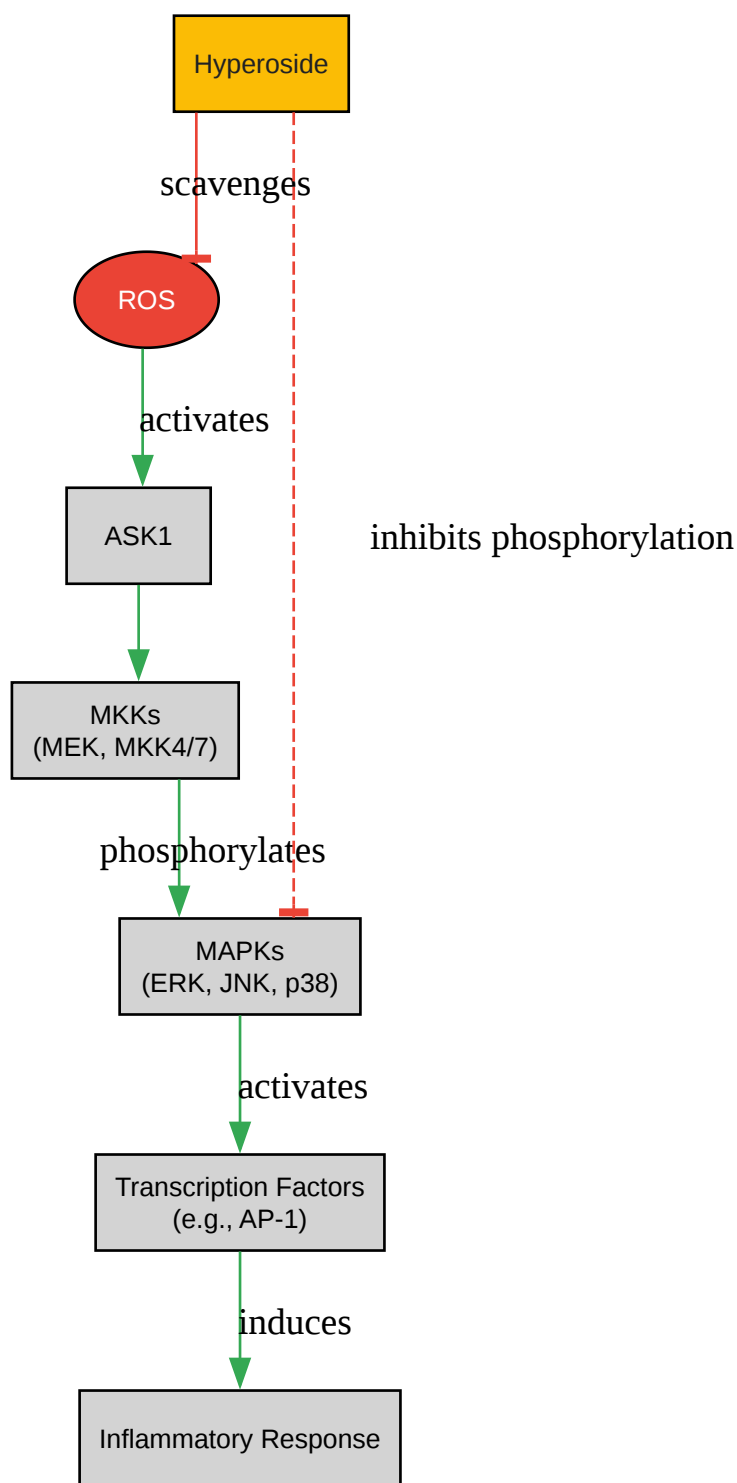
Plant Extraction and Purification of Hyperoside

The extraction and purification of hyperoside from plant material typically involve initial solvent extraction followed by various chromatographic techniques to isolate the compound of interest. The choice of solvent and purification method depends on the plant matrix and the desired purity of the final product.

General Experimental Workflow

A general workflow for the extraction and purification of hyperoside from a plant source is depicted in the following diagram.





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References

- 1. Hyperoside: a review of pharmacological effects | F1000Research [f1000research.com]
- 2. Extraction and Purification of Quercitrin, Hyperoside, Rutin, and Afzelin from Zanthoxylum Bungeanum Maxim Leaves Using an Aqueous Two-Phase System - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Extraction of hyperoside and quercitrin from mimosa (Albizia julibrissin) foliage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Hyperoside - Wikipedia [en.wikipedia.org]
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